

Technical Guide: Safety and Handling of 4,4'-Dibromobiphenyl-2,2'-diamine

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Compound of Interest

Compound Name: 4,4'-Dibromobiphenyl-2,2'-diamine

Cat. No.: B183518

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **4,4'-Dibromobiphenyl-2,2'-diamine** (CAS No. 136630-36-9). The information presented is intended to assist laboratory personnel in minimizing risks and ensuring a safe working environment.

Chemical Identification and Physical Properties

Identifier	Value
Chemical Name	4,4'-Dibromobiphenyl-2,2'-diamine
Synonyms	2,2'-Diamino-4,4'-dibromobiphenyl; 4,4'-Dibromo-2,2'-biphenyldiamine
CAS Number	136630-36-9
Molecular Formula	C ₁₂ H ₁₀ Br ₂ N ₂
Molecular Weight	342.03 g/mol
Appearance	Solid
Melting Point	113-118 °C

Hazard Identification and Classification

Signal Word: Danger

This chemical is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life

Note: The toxicological properties of this compound have not been fully investigated. The GHS classification is based on available data.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the primary defense against potential exposure.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors.[1]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities or during reactions that could splash.[2][3]
Hand Protection	Chemical-Resistant Gloves (e.g., Nitrile or Neoprene)	To prevent skin contact. It is advisable to wear two pairs (double-gloving) and change them frequently.[1][4]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.[1]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or when engineering controls are insufficient to control airborne concentrations. The type of respirator depends on the specific conditions.[4]

Safe Handling and Storage

Handling

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[1][5]
- Avoid direct contact with skin, eyes, and clothing.[1]
- Prevent the formation of dust and aerosols.[1]

- Use non-sparking tools to prevent ignition sources.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[3\]](#)
- The storage container should be clearly labeled with the chemical name and any associated hazards.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists. [1] [2]
Eye Contact	Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [1]

Accidental Release and Disposal

Accidental Release

- Evacuate personnel from the area.
- Wear appropriate personal protective equipment as outlined in Section 3.
- Avoid generating dust.
- Sweep up the spilled material and place it into a suitable, labeled container for disposal.^[2]
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal

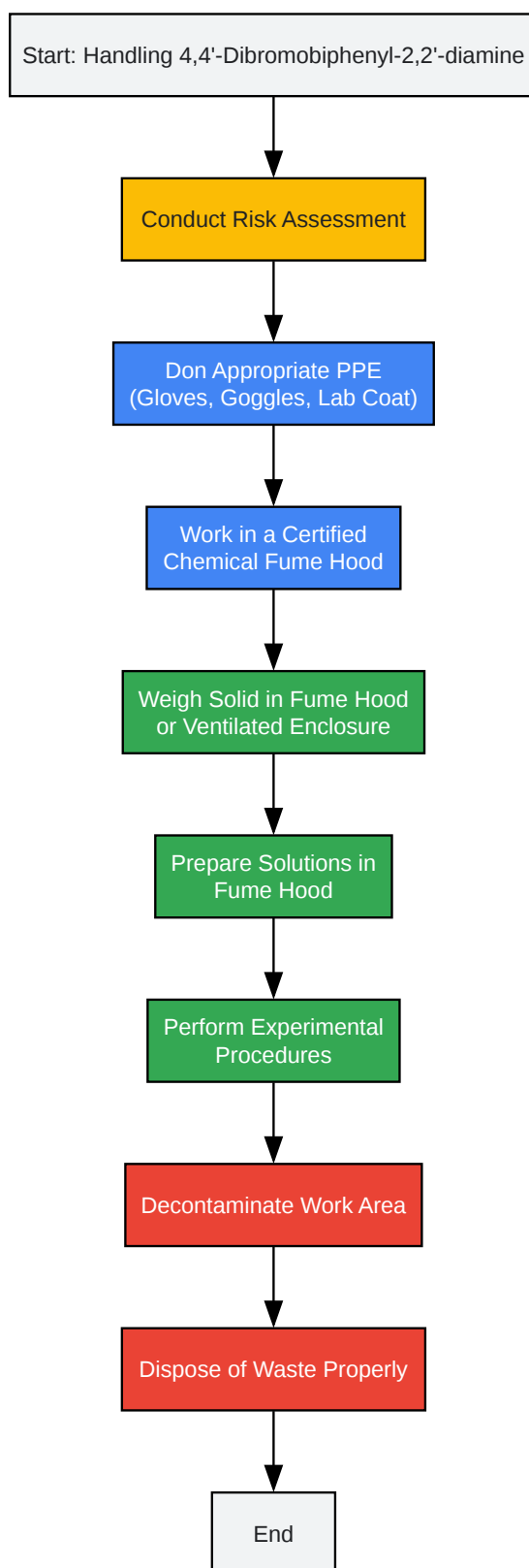
- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.^[6]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.^[1]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.^[7]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.^{[1][2]}

Experimental Protocols: Safe Handling Workflow

The following diagram illustrates a standard operating procedure for handling **4,4'-Dibromobiphenyl-2,2'-diamine** in a laboratory setting.

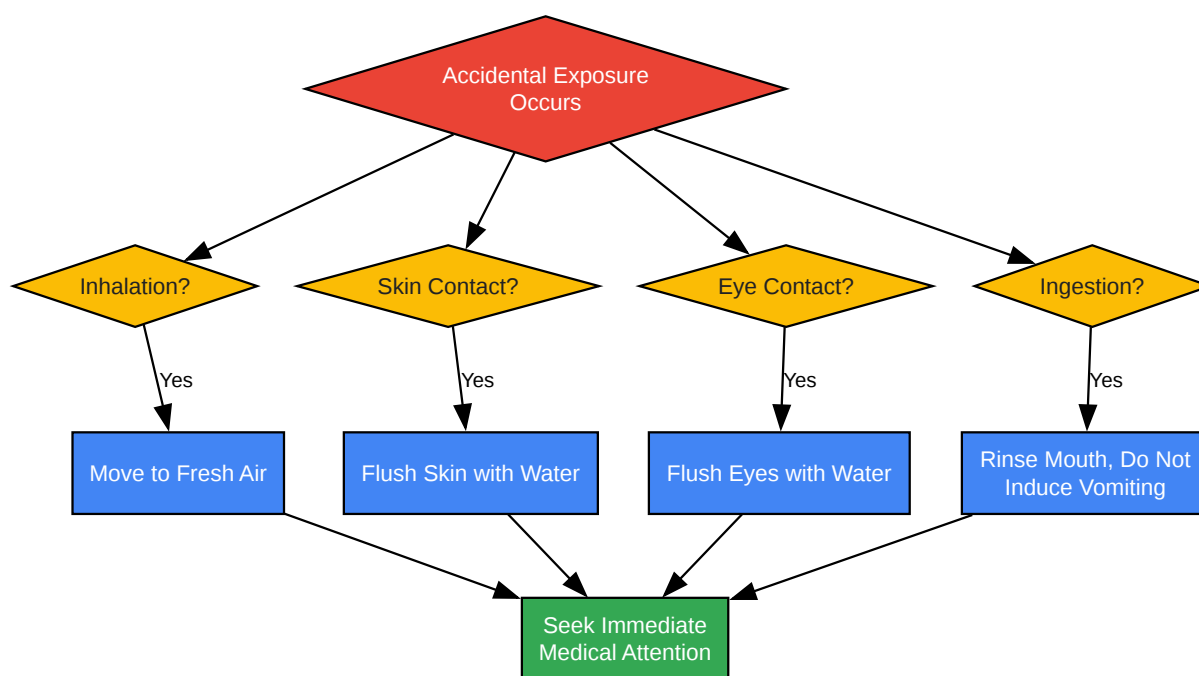


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Caption: Standard Operating Procedure for Handling **4,4'-Dibromobiphenyl-2,2'-diamine**.

Logical Relationships in Emergency Response

The following diagram outlines the decision-making process in the event of an accidental exposure to **4,4'-Dibromobiphenyl-2,2'-diamine**.



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